

# Personal protective equipment for handling 1,3-Dicyclohexylthiourea

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## Compound of Interest

Compound Name: 1,3-Dicyclohexylthiourea

Cat. No.: B073351

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## Essential Safety and Handling Guide for 1,3-Dicyclohexylthiourea

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1,3-Dicyclohexylthiourea**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical and Physical Properties

A summary of the key quantitative data for **1,3-Dicyclohexylthiourea** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C13H24N2S	[1][2]
Molecular Weight	240.41 g/mol	
CAS Number	1212-29-9	[1]
Appearance	White to almost white powder or crystals	[3]
Melting Point	181 °C	[1]
Boiling Point	345.3 ± 25.0 °C at 760 mmHg	[2]
Density	1.1 ± 0.1 g/cm <sup>3</sup>	[2]
Water Solubility	<0.01 g/100 mL at 21 °C	[2][3]
Flash Point	162.6 ± 23.2 °C	[2]

## Hazard Identification and Personal Protective Equipment (PPE)

**1,3-Dicyclohexylthiourea** is harmful if swallowed and may cause long-lasting harmful effects to aquatic life.[1][4] When heated to decomposition, it can emit very toxic fumes.[3][4] Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Required Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield that is tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[5]
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile, neoprene) inspected prior to use.[6] [7] Use proper glove removal technique to avoid skin contact.[5]
  - Clothing: Wear a lab coat, long-sleeved clothing, and closed-toe shoes.[8] For larger quantities or potential for significant exposure, chemical-resistant overalls or a splash suit

may be necessary.[\[6\]](#)[\[9\]](#)

- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate particulate filter if there is a risk of inhaling dust, especially when handling the powder outside of a ventilated enclosure.[\[10\]](#)[\[11\]](#) All respirator use must be part of a comprehensive respiratory protection program that includes fit testing.[\[6\]](#)

## Operational Plan for Safe Handling

Follow these step-by-step procedures for the safe handling of **1,3-Dicyclohexylthiourea** from receipt to disposal.

- Receiving and Storage:
  - Upon receipt, inspect the container for any damage or leaks.
  - Store in a tightly closed container in a dry, cool, and well-ventilated area away from incompatible materials such as acids and oxidizing agents.[\[3\]](#)[\[5\]](#)
  - Keep the container upright to prevent leakage.[\[5\]](#)
- Handling and Use:
  - Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[5\]](#)[\[11\]](#)
  - Avoid contact with skin, eyes, and clothing.[\[5\]](#)
  - Do not eat, drink, or smoke in the handling area.
  - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[5\]](#)[\[10\]](#)
  - Take precautionary measures against static discharge.[\[12\]](#)
- Spill Management:
  - In case of a small spill, remove all sources of ignition.[\[13\]](#)

- Dampen the solid spill material with 60-70% ethanol to prevent dust generation.[13]
- Carefully transfer the dampened material to a suitable, labeled container for disposal.[13]
- Use absorbent paper dampened with 60-70% ethanol to clean the spill area.[13]
- Wash the contaminated surface with a soap and water solution.[13]
- Contaminated clothing should be sealed in a vapor-tight plastic bag for disposal.[13]
- For large spills, evacuate the area and follow emergency procedures.

## First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water.[4][14] Do NOT induce vomiting.[13] Call a poison control center or doctor immediately.[4][13]
Inhalation	Move the person to fresh air.[4][13] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
Skin Contact	Immediately remove contaminated clothing.[13] Wash the affected skin area thoroughly with soap and plenty of water.[4][13] If skin irritation occurs, get medical advice.[11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, removing contact lenses if present.[4][13] Seek immediate medical attention.[13]

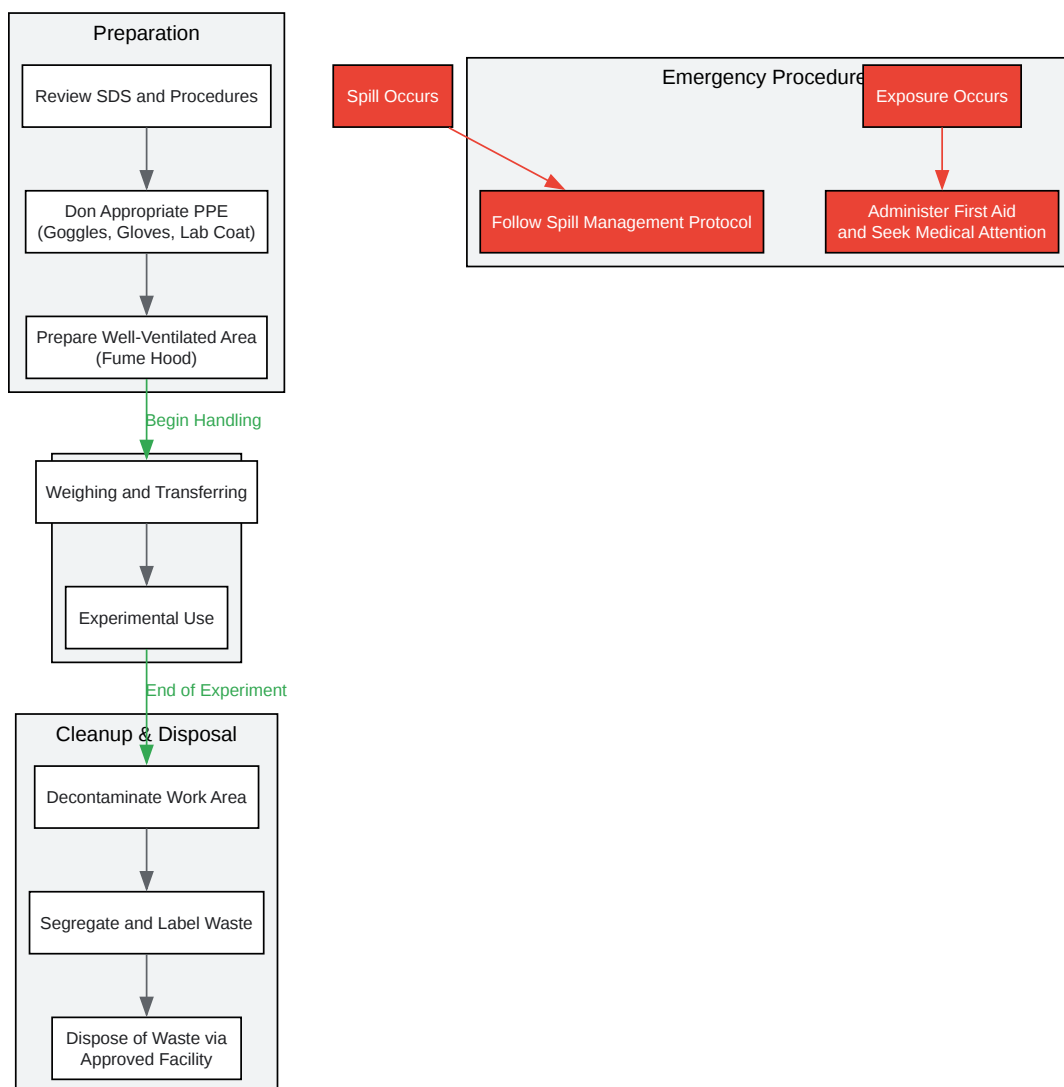
## Disposal Plan

All waste materials must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

- Waste Collection:
  - Collect excess **1,3-Dicyclohexylthiourea** and any contaminated materials (e.g., gloves, absorbent paper) in a designated, properly labeled, and sealed hazardous waste container.[\[5\]](#)
  - Do not mix with other waste streams unless compatibility is confirmed.
- Waste Disposal:
  - Dispose of the waste container through an approved hazardous waste disposal facility.[\[5\]](#)  
[\[10\]](#)
  - Do not allow the product to enter drains or waterways.[\[5\]](#)[\[14\]](#)

## Workflow for Handling 1,3-Dicyclohexylthiourea

## Safe Handling and Disposal Workflow for 1,3-Dicyclohexylthiourea

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